

Essential Safety and Logistics for Handling 2,4-Difluororesorcinol

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Compound of Interest

Compound Name: **2,4-Difluororesorcinol**

Cat. No.: **B067399**

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **2,4-Difluororesorcinol** (CAS 195136-71-1), a fluorinated building block utilized in various research applications. The following procedural guidance outlines operational plans for handling and disposal to ensure laboratory safety and build trust in your experimental processes.

Chemical Identifier:

- Name: **2,4-Difluororesorcinol**
- Synonyms: 2,4-Difluoro-1,3-dihydroxy benzene, 2,4-Difluorobenzene-1,3-diol[1][2]
- CAS Number: 195136-71-1[1][2][3][4]

Hazard Summary: **2,4-Difluororesorcinol** is classified as acutely toxic if swallowed and can cause serious eye irritation.[1][4] It is essential to handle this compound with appropriate personal protective equipment and in a controlled environment.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **2,4-Difluororesorcinol**.

Protection Type	Recommended Equipment	Specifications and Notes
Eye/Face Protection	Safety Goggles and Face Shield	Use tight-sealing safety goggles. A face shield is also recommended to provide additional protection against splashes.
Skin Protection	Chemical Resistant Gloves and Protective Clothing	Wear protective gloves and clothing. Specific glove materials should be chosen based on the experimental context and duration of handling. Regularly inspect gloves for any signs of degradation or puncture.
Respiratory Protection	NIOSH/MSHA Approved Respirator	If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA-approved respiratory protection should be worn. This may include a dust mask (type N95 or P2) or a positive-pressure supplied air respirator for high airborne contaminant concentrations. ^[1] ^[4] ^[5]

Operational Plan: Handling and Storage

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring a safe laboratory environment.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood with local exhaust ventilation.^[3]

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Read and understand the Safety Data Sheet (SDS).
- Personal Protection: Put on all required PPE as detailed in the table above.
- Dispensing: Carefully weigh and dispense the solid compound, avoiding the creation of dust. [\[3\]](#)
- During Use: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area.
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[\[6\]](#) Clean all equipment and the work area to prevent cross-contamination.
- Storage: Store **2,4-Difluororesorcinol** in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#) For long-term stability, a storage temperature of -20°C is recommended. [\[1\]](#)[\[4\]](#)[\[7\]](#) Keep it away from incompatible materials such as strong oxidizing agents.

Disposal Plan

Proper disposal of **2,4-Difluororesorcinol** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Spill Management:

- Evacuate: In case of a spill, evacuate unnecessary personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so. Cover powder spills with a plastic sheet or tarp to minimize spreading.[\[3\]](#)
- Clean-up:
 - Wear appropriate PPE.

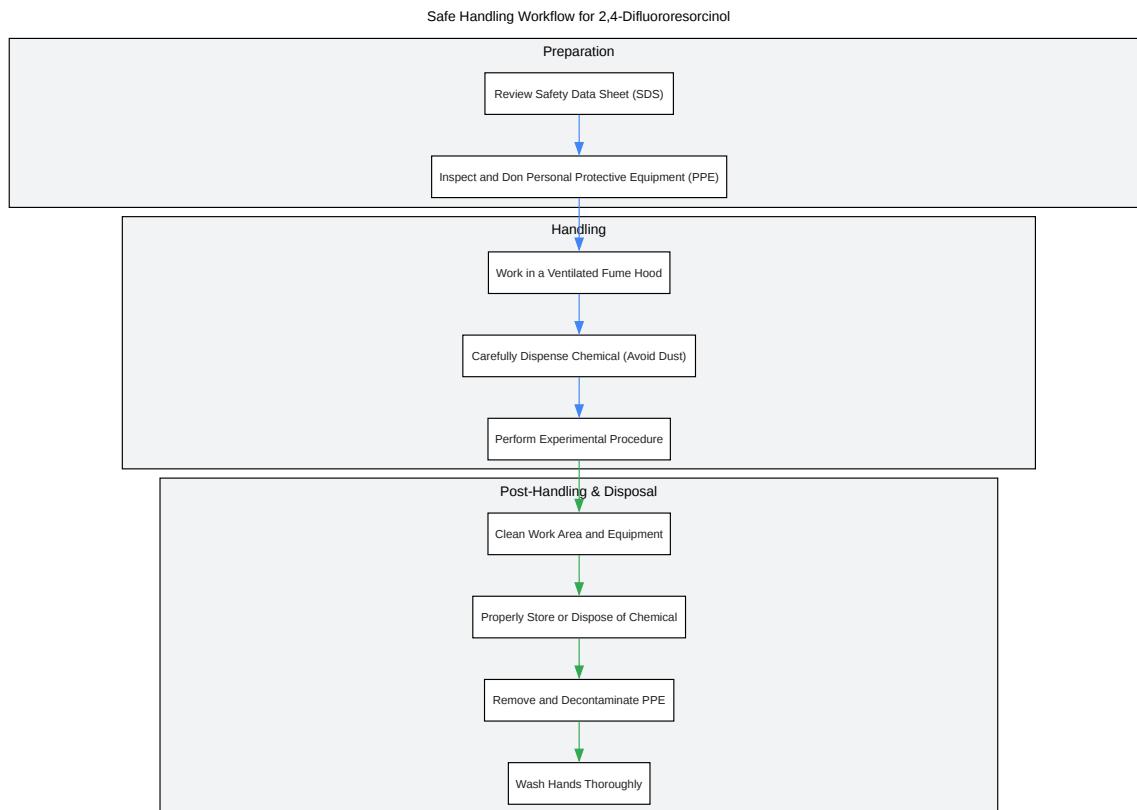
- Mechanically take up the spilled material (e.g., sweep or vacuum with a HEPA filter) and place it into a properly labeled, appropriate container for disposal.[3]
- Avoid creating dust.[3]
- For liquid spills, use an inert absorbent material to soak up the chemical.[3][6]
- Decontamination: Clean the contaminated surfaces thoroughly.[3]

Waste Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local regulations.
- Do not flush the product into the sanitary sewer system or surface water.[3]

Experimental Workflow Visualization

The following diagram illustrates the key steps for the safe handling of **2,4-Difluororesorcinol** in a laboratory setting.



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Caption: Workflow for safe handling of **2,4-Difluororesorcinol**.

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